

# Essential Guide to the Proper Disposal of Indan-2,2-dicarboxylic Acid

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## Compound of Interest

Compound Name: *Indan-2,2-dicarboxylic acid*

Cat. No.: B1295680

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This document provides comprehensive, step-by-step guidance for the safe handling and disposal of **Indan-2,2-dicarboxylic acid**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

## Immediate Safety Protocols & Handling

Before handling **Indan-2,2-dicarboxylic acid**, it is imperative to be familiar with its potential hazards. This compound is classified as a skin irritant, a serious eye irritant, and may cause respiratory irritation.

### Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or eyeshields.
- Hand Protection: Use chemical-impermeable gloves.
- Respiratory Protection: In areas with potential for dust generation, use a dust mask (e.g., N95 type).
- Body Protection: A standard lab coat is required.

### Handling Procedures:

- Always work in a well-ventilated area, preferably within a chemical fume hood[1].

- Avoid generating and inhaling dust.
- Prevent all personal contact with the substance[1].
- Do not eat, drink, or smoke in handling areas[1].
- Wash hands thoroughly after handling the chemical[1].
- Keep containers tightly closed when not in use[1].

## Quantitative Data Summary

The following table summarizes key quantitative and safety data for **Indan-2,2-dicarboxylic acid**.

Property	Value	Reference
CAS Number	2437-08-3	[2]
Molecular Formula	C <sub>11</sub> H <sub>10</sub> O <sub>4</sub>	[2]
Molecular Weight	206.19 g/mol	[2]
Physical Form	Solid	
Melting Point	191-195 °C (decomposes)	
Hazard Classifications	Skin Irritant (Category 2), Eye Irritant (Category 2), STOT SE 3	
Target Organs	Respiratory system	
Storage Class	11 (Combustible Solids)	

## Step-by-Step Disposal Protocol

The disposal of **Indan-2,2-dicarboxylic acid** must be conducted in strict accordance with local, state, and federal regulations[1]. This chemical must never be disposed of down the drain or in the regular trash[1].

## 1. Waste Collection and Segregation:

- Collect all waste materials, including residual solid **Indan-2,2-dicarboxylic acid** and any contaminated items (e.g., weigh boats, gloves, wipes), in a designated waste container[1][3].
- Treat the waste as a combustible solid.
- Keep this waste stream separate from other chemical wastes, such as solvents or aqueous solutions, to prevent dangerous reactions[4][5].

## 2. Containerization:

- Use a container that is in good condition, leak-proof, and chemically compatible with the acid[3]. The original product container is often the best choice[3].
- Ensure the container has a tightly fitting cap and is kept closed at all times except when waste is being added[5][6][7].

## 3. Labeling:

- The waste container must be clearly and accurately labeled.
- The label must include the words "Hazardous Waste," the full chemical name "**Indan-2,2-dicarboxylic acid**," and a clear indication of the associated hazards (e.g., "Irritant")[8].

## 4. Storage:

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) that is at or near the point of waste generation[6][8].
- The storage area must be cool, dry, and well-ventilated, away from heat sources or direct sunlight[1][5].

## 5. Final Disposal:

- Contact your institution's Environmental Health & Safety (EHS) department or a licensed hazardous waste disposal contractor to schedule a pickup[1][6][8].

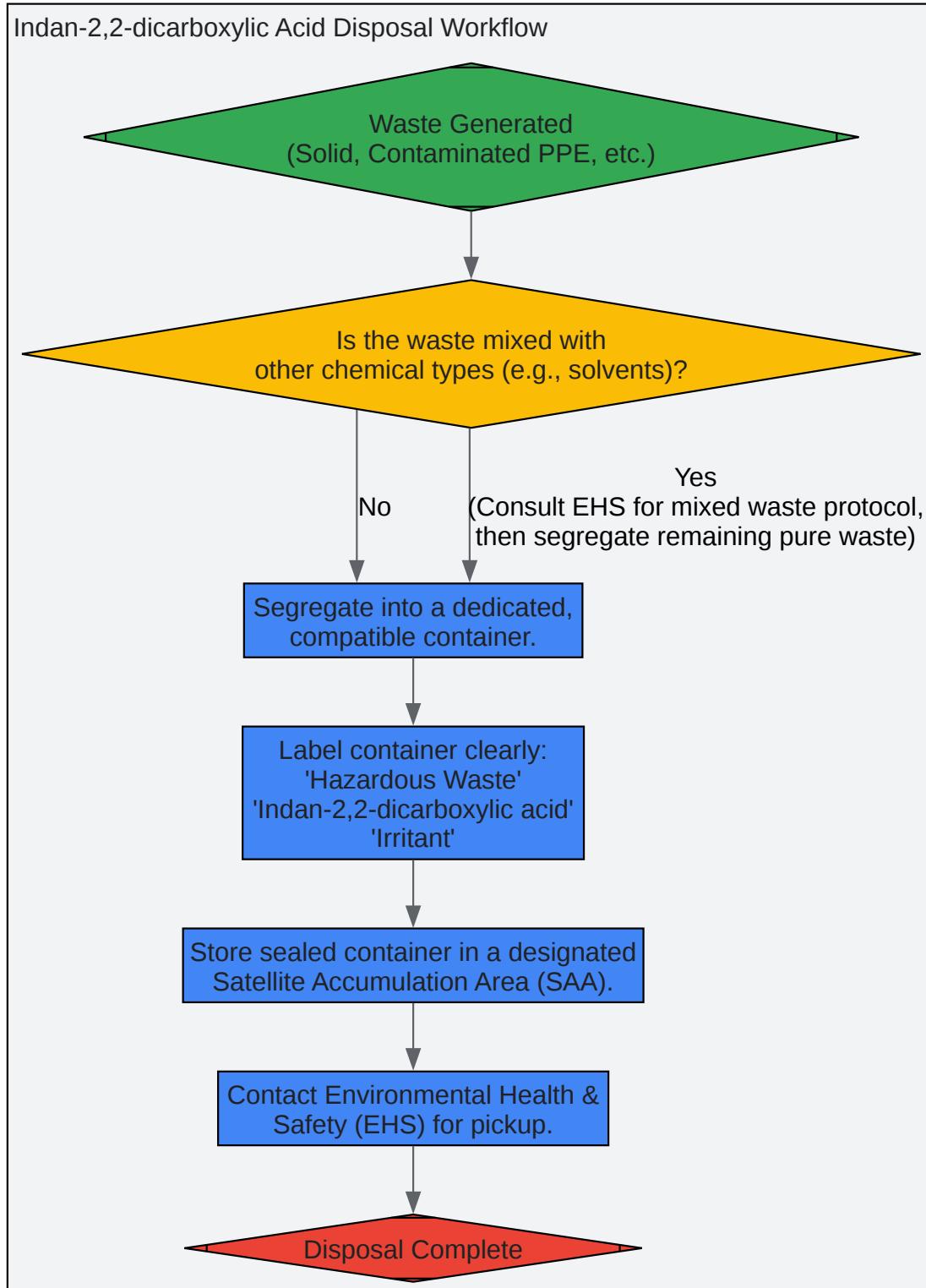
- Follow their specific procedures for waste hand-off. Do not attempt to transport the waste yourself.

Disposal of Empty Containers:

- According to EPA guidelines, containers that held hazardous chemicals must be triple-rinsed with a suitable solvent to remove all residue[7].
- The rinsate (the solvent used for rinsing) must be collected and disposed of as hazardous waste[7].
- After triple-rinsing, deface or remove all original labels from the container, and it may then be disposed of as regular solid waste[3].

## Disposal Decision Workflow

The following diagram outlines the decision-making process for the proper disposal of **Indan-2,2-dicarboxylic acid** waste.



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Caption: Decision workflow for the disposal of **Indan-2,2-dicarboxylic acid**.

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- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of Indan-2,2-dicarboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1295680#indan-2-2-dicarboxylic-acid-proper-disposal-procedures>

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